

"Octa-2,4,6-triene" molecular weight and formula

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Compound of Interest

Compound Name: **Octa-2,4,6-triene**

Cat. No.: **B1174930**

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In-Depth Technical Guide: Octa-2,4,6-triene

This guide provides core physicochemical properties of **Octa-2,4,6-triene**, tailored for researchers, scientists, and professionals in drug development.

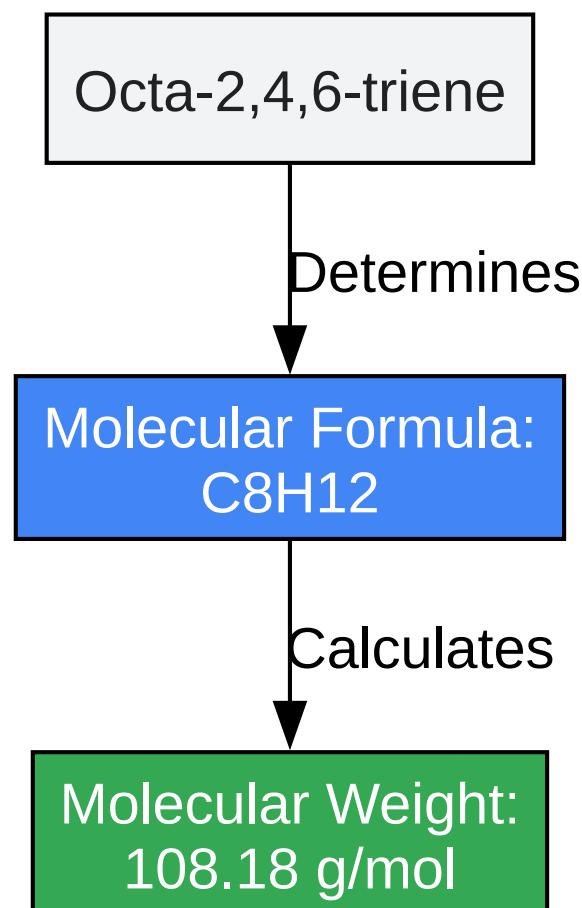
Physicochemical Data

The fundamental molecular characteristics of **Octa-2,4,6-triene** are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction modeling, and pharmacokinetic studies.

Property	Value
Molecular Formula	C ₈ H ₁₂ [1] [2] [3] [4] [5]
Molecular Weight	108.18 g/mol [1] [3] [5]
IUPAC Name	octa-2,4,6-triene [1]
Synonyms	2,4,6-Octatriene [3] [4] [5]
CAS Number	764-75-0 [2] [3]

Structural and Logical Representation

To visualize the logical relationship between the compound's name and its derived properties, a simple hierarchical diagram is provided. This illustrates the process of deriving the molecular formula from the IUPAC name and subsequently calculating the molecular weight.



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Relationship between Compound Name and Properties.

This document serves as a foundational reference for **Octa-2,4,6-triene**. For further experimental details or advanced analytical data, consultation of specialized chemical databases is recommended.

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References

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